

CAS number and IUPAC name for 3-Methylidenedec-1-yne

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Compound of Interest

Compound Name: 3-Methylidenedec-1-yne

Cat. No.: B15423344

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In-depth Technical Guide: 3-Methylidenedec-1-yne

** chercheurs, scientifiques et professionnels du développement de médicaments, **

This technical guide addresses the chemical compound referred to as **3-Methylidenedec-1-yne**. Following a comprehensive search of chemical databases and scientific literature, it has been determined that "**3-Methylidenedec-1-yne**" does not correspond to a recognized compound with an assigned CAS number or a standardized IUPAC name.

Consequently, there is no available experimental data, including protocols, quantitative analysis, or established signaling pathways associated with this specific chemical structure. The name suggests a ten-carbon chain with a terminal alkyne (at position 1) and a methylidene (exo-methylene) group at position 3. While the synthesis of enynes, molecules containing both double and triple bonds, is a well-established field of organic chemistry, no literature specifically describes the synthesis or properties of **3-Methylidenedec-1-yne**.

For researchers interested in the synthesis of enynes with similar structural motifs, general methodologies that could potentially be adapted include:

- **Wittig-type Olefination Reactions:** These could be employed to introduce the methylidene group.
- **Sonogashira Coupling:** This is a common method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.

- Elimination Reactions: Double elimination from a suitable dihalide can yield an alkyne.

It is important to note that the reactivity and stability of a compound like **3-Methylidenedec-1-yne** would be influenced by the interaction of the proximate alkyne and alkene functionalities.

Given the absence of data for the requested compound, this guide will instead provide information on a related, documented compound: 3-Methyl-1-butyne.

Technical Data for 3-Methyl-1-butyne

Chemical Identification

Identifier	Value
IUPAC Name	3-methylbut-1-yne[1]
Synonyms	Isopropylacetylene, 2-Methyl-3-butyne[1]
CAS Number	598-23-2[1]
Molecular Formula	C ₅ H ₈ [1]
Molecular Weight	68.12 g/mol [1]
SMILES	CC(C)C#C[1]

Experimental Protocols

While specific, detailed experimental protocols require access to subscription-based chemistry journals, a general experimental workflow for a reaction involving a terminal alkyne like 3-Methyl-1-butyne, such as a hydrosilylation reaction, is outlined below.

Workflow for Hydrosilylation of a Terminal Alkyne

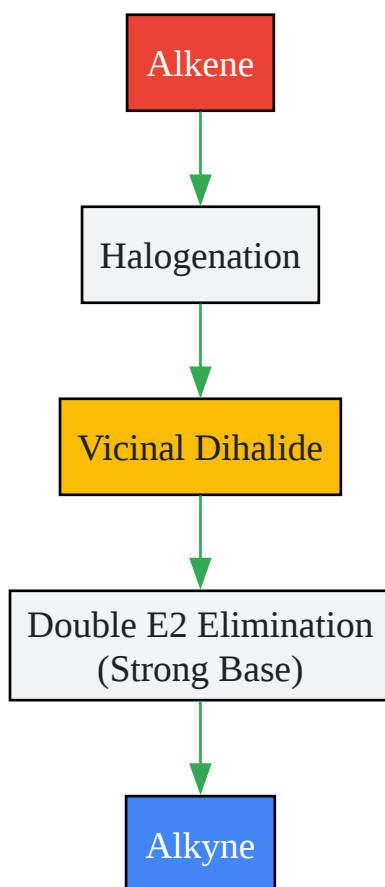
Caption: General workflow for a hydrosilylation reaction.

Applications

3-Methyl-1-butyne serves as an intermediate in the synthesis of pharmaceuticals and is utilized in chemical research.[1] One of its documented applications is in hydrosilylation reactions with phenylsilane.[1]

Logical Relationship for Synthesis of Alkynes

A common method for the synthesis of alkynes is through the double elimination of a dihalide. The logical relationship for this process is depicted below.



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Caption: Synthesis of an alkyne from an alkene.

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References

- 1. 3-Methyl-1-butyne, 96% | Fisher Scientific [fishersci.ca]

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